

Application Notes & Protocols for the Detection of CMP-Neu5Ac in Cell Lysates

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Compound of Interest		
Compound Name:	CMP-Neu5Ac	
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Audience: Researchers, scientists, and drug development professionals.

Introduction

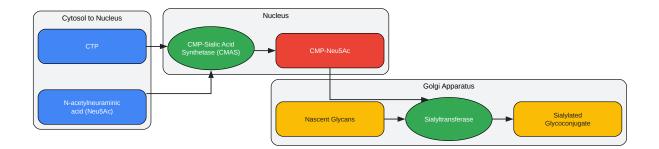
Cytidine 5'-monophospho-N-acetylneuraminic acid (CMP-Neu5Ac) is a critical activated sugar nucleotide, serving as the primary donor of sialic acid (Neu5Ac) for the sialylation of glycoproteins and glycolipids.[1][2] This process, catalyzed by sialyltransferases in the Golgi apparatus, is fundamental to numerous cellular processes, including cell-cell recognition, signaling, and immune responses.[3] The biosynthesis of CMP-Neu5Ac occurs in the nucleus, where CMP-sialic acid synthetase (CMAS) activates Neu5Ac.[1][4] Given its central role, the accurate quantification of intracellular CMP-Neu5Ac levels is essential for studying sialic acid metabolism, understanding disease pathologies, and evaluating the efficacy of therapeutic agents that target sialylation pathways.

This document provides detailed protocols for the detection and quantification of **CMP-Neu5Ac** in cell lysates using established methodologies, primarily High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

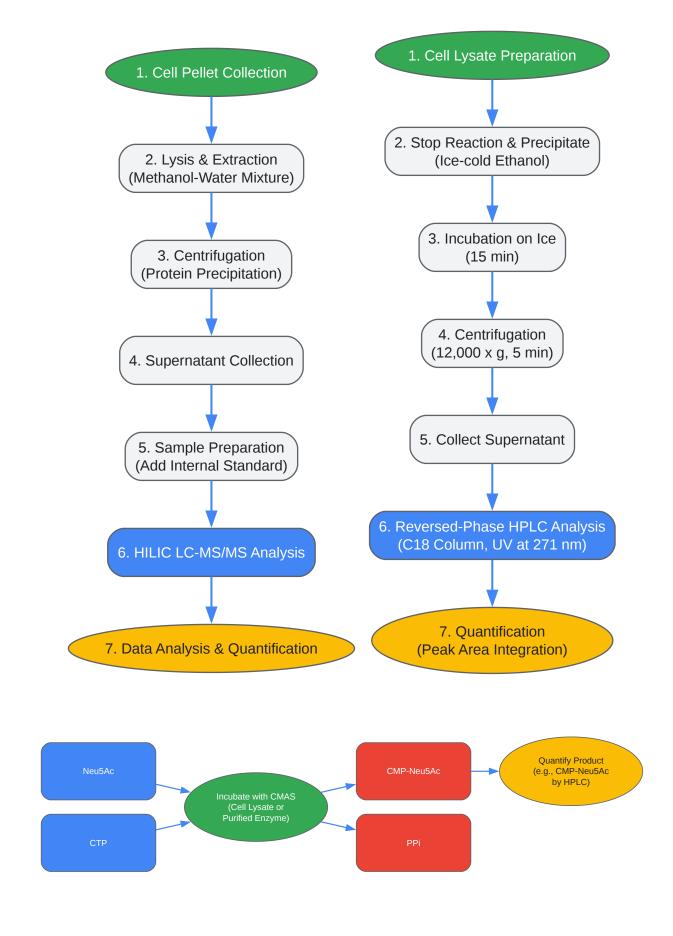
Sialic Acid Biosynthesis Pathway

The diagram below illustrates the key step in the formation of **CMP-Neu5Ac**, the activated sialic acid donor required for cellular sialylation.











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References

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- 3. researchgate.net [researchgate.net]
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